

Personal protective equipment for handling Methyl 2-hydroxy-3-phenylpropanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-hydroxy-3-phenylpropanoate

Cat. No.: B079360

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Essential Safety and Handling Guide for Methyl 2-hydroxy-3-phenylpropanoate

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Methyl 2-hydroxy-3-phenylpropanoate** (CAS No. 22335-98-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

Methyl 2-hydroxy-3-phenylpropanoate is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications.

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation[1]

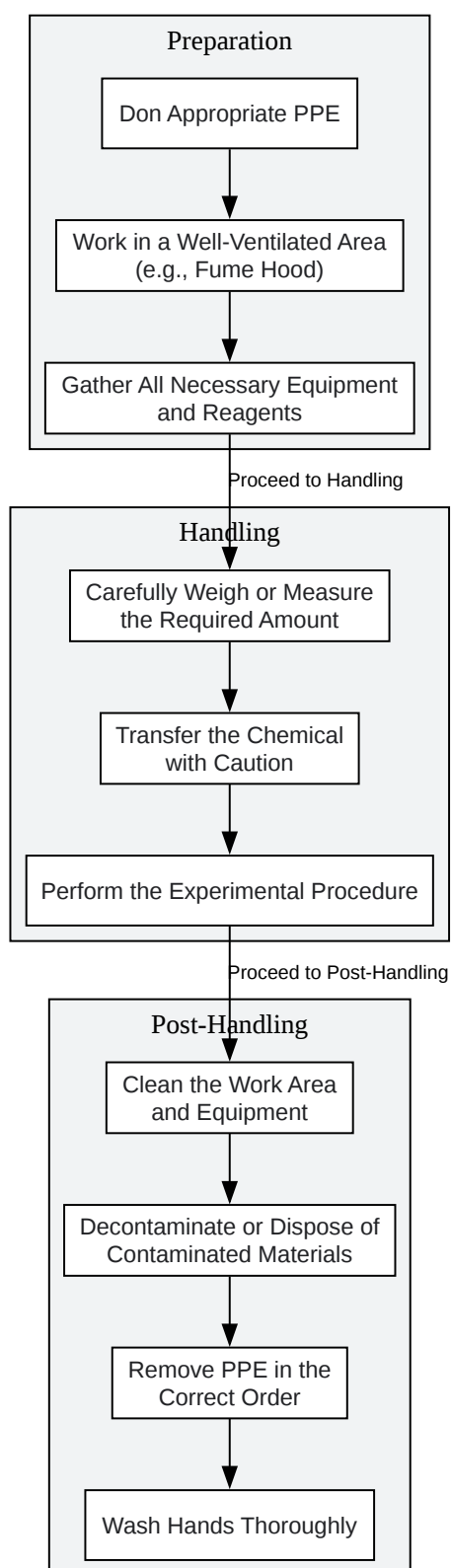
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Methyl 2-hydroxy-3-phenylpropanoate** to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for larger quantities or when there is a splash hazard.	To protect against eye irritation or serious eye damage from splashes or dust.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Wear appropriate protective clothing to prevent skin exposure.[2] A lab coat is required.	To prevent skin irritation or harmful effects from skin absorption.[2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or for spill cleanup.	To prevent respiratory tract irritation from dust or aerosols. [2]

Operational Plan: Step-by-Step Handling Procedure

Proper handling of **Methyl 2-hydroxy-3-phenylpropanoate** is crucial to maintain a safe laboratory environment. The following workflow outlines the key steps from preparation to post-handling.



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Caption: Workflow for handling **Methyl 2-hydroxy-3-phenylpropanoate**.

Disposal Plan

Proper disposal of **Methyl 2-hydroxy-3-phenylpropanoate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- **Solid Waste:** Unused or contaminated solid material should be collected in a clearly labeled, sealed container.
- **Liquid Waste:** Solutions containing **Methyl 2-hydroxy-3-phenylpropanoate** should be collected in a designated, labeled, and sealed waste container.
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, such as gloves, paper towels, and pipette tips, must be disposed of as hazardous waste.

Disposal Procedure:

- **Labeling:** Ensure all waste containers are accurately labeled with the chemical name and associated hazards.
- **Storage:** Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- **Regulatory Compliance:** Dispose of the chemical waste in accordance with all federal, state, and local regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines. Do not dispose of this chemical down the drain.

Emergency Procedures

Spill Response:

- Evacuate the immediate area.
- Ensure proper ventilation.
- Wearing appropriate PPE, vacuum or sweep up the spilled material.[2]

- Place the collected material into a suitable, labeled container for disposal.[2]
- Clean the spill area thoroughly.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[2]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2]
- Ingestion: Do not induce vomiting. Wash out mouth with water and give plenty of water to drink. Seek immediate medical attention.[2]

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References

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- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 2-hydroxy-3-phenylpropanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079360#personal-protective-equipment-for-handling-methyl-2-hydroxy-3-phenylpropanoate]

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